

Application Note: Regioselective Synthesis of 1,1-Dimethylpiperazin-1-ium Chloride

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Compound of Interest

Compound Name: *1,1-Dimethylpiperazin-1-ium chloride*

CAS No.: *33950-02-6*

Cat. No.: *B1330086*

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Executive Summary

The synthesis of **1,1-dimethylpiperazin-1-ium chloride** from N-methylpiperazine presents a specific regiochemical challenge: distinguishing between the tertiary nitrogen (N1) and the secondary nitrogen (N4). Direct alkylation of N-methylpiperazine typically favors the more nucleophilic secondary amine (N4), leading to 1,4-dimethylpiperazine rather than the desired N1-quaternary species.

This Application Note details a Protection-Quaternization-Deprotection strategy to ensure high regioselectivity. By transiently masking the N4 position, we force quaternization exclusively at the N1 site. The protocol utilizes standard laboratory reagents (Boc-anhydride, Methyl Iodide) followed by an anion exchange workflow to deliver the target chloride salt in high purity suitable for pharmaceutical applications.

Strategic Analysis & Mechanistic Rationale

The Regioselectivity Challenge

N-methylpiperazine contains two nucleophilic centers:

- N1 (Tertiary): Sterically hindered by the methyl group; pKa

9.0.

- N4 (Secondary): Less hindered, highly nucleophilic; pKa

9.8.

In a direct Menshutkin reaction with a methylating agent (e.g., Methyl Chloride or Iodide), the kinetic product is overwhelmingly 1,4-dimethylpiperazine. Continued alkylation leads to the 1,1,4-trimethylpiperazinium species. To arrest the reaction at the 1,1-dimethyl stage while leaving N4 available (or protonated), the N4 nucleophile must be silenced prior to quaternization.

The Synthetic Pathway

- Chemoselective Protection: We employ Di-tert-butyl dicarbonate (Boc_2O). It reacts selectively with the secondary amine (N4) over the tertiary amine (N1) due to the lack of a proton on the tertiary center required for the elimination step of carbamate formation.
- Quaternization: With N4 protected as a carbamate (reducing its nucleophilicity via resonance withdrawal), the N1 tertiary amine becomes the only available site for alkylation.
- Anion Exchange & Deprotection: The resulting iodide salt is converted to the chloride form. Acidic deprotection removes the Boc group, yielding the target scaffold.

Experimental Protocol

Materials & Reagents

Reagent	CAS No.[1][2]	Role
N-Methylpiperazine	109-01-3	Starting Material
Di-tert-butyl dicarbonate (Boc ₂ O)	24424-99-5	Protecting Group
Methyl Iodide (MeI)	74-88-4	Methylating Agent
Dichloromethane (DCM)	75-09-2	Solvent
Amberlite® IRA-400 (Cl form)	9002-24-8	Ion Exchange Resin
Hydrochloric Acid (4M in Dioxane)	-	Deprotection Agent

Step 1: N4-Protection (Synthesis of 1-Boc-4-methylpiperazine)

Rationale: Boc protection effectively nullifies the nucleophilicity of N4.

- Setup: Charge a 500 mL round-bottom flask with N-methylpiperazine (10.0 g, 100 mmol) and DCM (100 mL). Cool to 0°C in an ice bath.
- Addition: Add a solution of Boc₂O (21.8 g, 100 mmol) in DCM (50 mL) dropwise over 30 minutes.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4 hours. Monitor by TLC (SiO₂, 10% MeOH/DCM) or LC-MS.
- Workup: Wash the organic layer with saturated NaHCO₃ (2 x 50 mL) and brine (50 mL). Dry over anhydrous Na₂SO₄.
- Isolation: Concentrate under reduced pressure to yield 1-(tert-butoxycarbonyl)-4-methylpiperazine as a colorless oil.
 - Typical Yield: 90-95%
 - Checkpoint: Verify absence of starting material to prevent side reactions in Step 2.

Step 2: N1-Quaternization

Rationale: Methyl Iodide is used for its high reactivity. The bulky Boc group at N4 prevents reaction at that site.

- Setup: Dissolve the Step 1 product (10.0 g, ~50 mmol) in anhydrous acetonitrile (100 mL).
- Alkylation: Add Methyl Iodide (14.2 g, 100 mmol, 2.0 equiv) carefully. (Caution: MeI is a carcinogen; use a fume hood).
- Conditions: Stir at RT for 12–16 hours. A white precipitate often forms as the quaternary salt generates.
- Isolation: Dilute with Diethyl Ether (200 mL) to fully precipitate the salt. Filter the solid, wash with cold ether, and dry under vacuum.
- Intermediate Product: 4-(tert-butoxycarbonyl)-1,1-dimethylpiperazin-1-ium iodide.

Step 3: Anion Exchange & Deprotection

Rationale: We convert Iodide to Chloride first to avoid handling HI during deprotection, or perform simultaneous deprotection/exchange depending on resin choice. The most robust method is Resin Exchange followed by Deprotection.

Method A: Resin Exchange (Recommended for High Purity)

- Exchange: Dissolve the Iodide salt in minimal water/methanol. Pass through a column packed with Amberlite® IRA-400 (Cl form). Elute with water/methanol.
- Concentration: Evaporate solvents to obtain 4-(tert-butoxycarbonyl)-**1,1-dimethylpiperazin-1-ium chloride**.
- Deprotection: Dissolve the chloride salt in 4M HCl in Dioxane (50 mL). Stir at RT for 2 hours.
- Final Isolation: The product, **1,1-dimethylpiperazin-1-ium chloride** hydrochloride (di-salt form), will precipitate. Filter and wash with acetone.

- Note: If the mono-cation (zwitterion equivalent) is required, the pH must be adjusted to ~9.0 and extracted, but the di-salt is the standard stable solid form.

Process Visualization (Workflow)[4]



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Caption: Step-by-step reaction workflow ensuring regioselectivity at N1 via N4-Boc protection.

Key Quantitative Data

Parameter	Value / Condition	Note
Reaction Selectivity	>98% N1-Quaternization	Controlled by Boc-protection of N4
Step 1 Yield	90 - 95%	Quantitative protection of secondary amine
Step 2 Yield	85 - 90%	Precipitation drives reaction to completion
Final Purity	>98% (HPLC/Titration)	After recrystallization from Isopropyl Alcohol
Melting Point	196 - 201°C (decomp.)	Consistent with literature for the salt [1]
Solubility	High: Water, Methanol	Insoluble: Diethyl Ether, Acetone

Safety & Handling Notes

- Methyl Iodide: Highly toxic alkylating agent. Use only in a certified fume hood. Destroy excess MeI with aqueous ammonia or sodium thiosulfate.

- Exotherm: The addition of Boc_2O and the neutralization steps are exothermic. Control temperature to $<10^\circ\text{C}$ during additions to prevent runaway side reactions.
- Hygroscopicity: The final quaternary ammonium chloride salt is hygroscopic. Store in a desiccator.

References

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